

Unveiling the Solubility Profile of Fluorescent Brightener 71: A Technical Guide

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Compound of Interest

Compound Name: *Fluorescent brightener 71*

Cat. No.: *B125262*

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Fluorescent Brightener 71** (CAS No. 16090-02-1), a widely used optical brightening agent in the detergent, paper, and textile industries. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed solubility data and standardized experimental protocols.

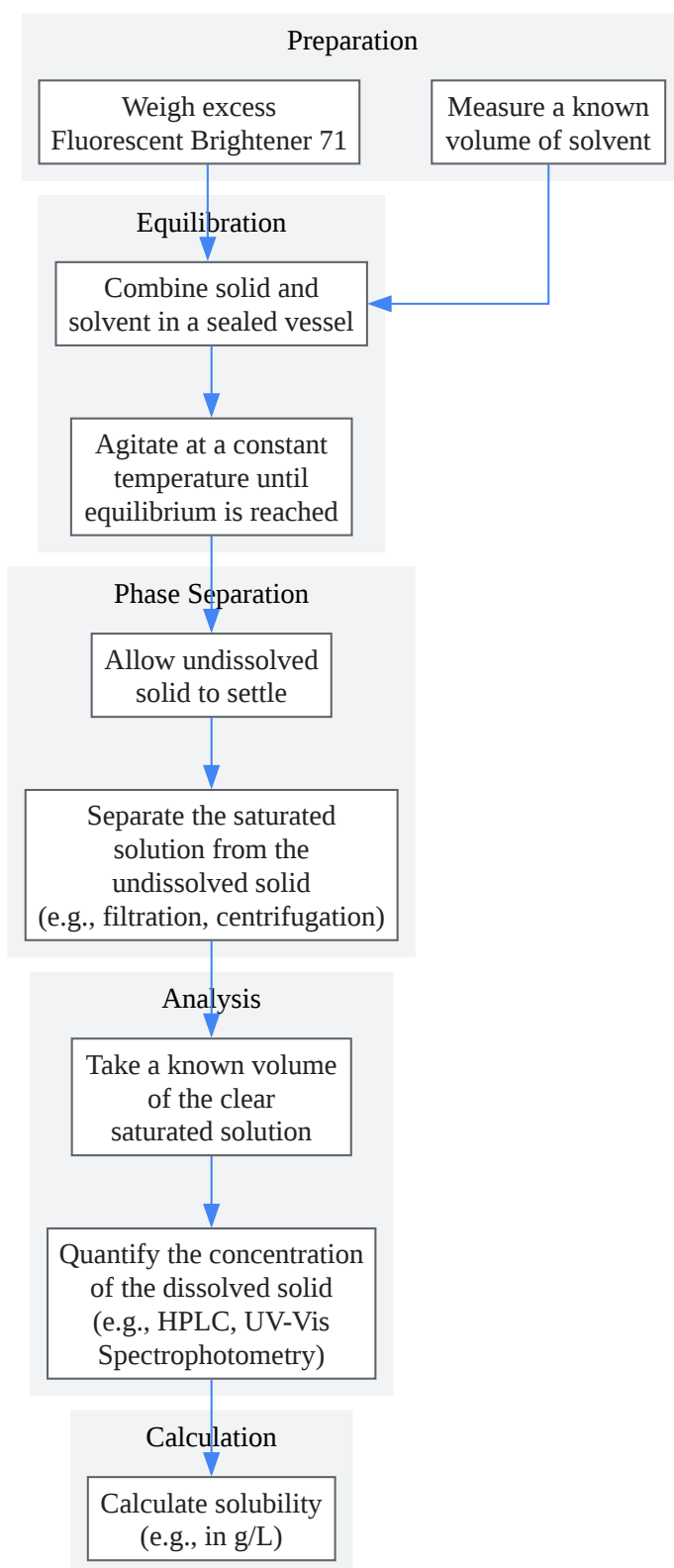
Core Findings: Solubility Data Summary

The solubility of **Fluorescent Brightener 71** is a critical parameter for its application and formulation. The following table summarizes the available quantitative and qualitative solubility data in various solvents. It is important to note the significant discrepancies reported for its aqueous solubility, which may be attributable to differences in experimental methodologies, pH, or the physical form (crystalline vs. amorphous) of the brightener. The value of 1.9 g/L at 20°C is cited in regulatory documents from the OECD and the Australian government, suggesting a higher degree of confidence.

Solvent	Solubility	Temperature (°C)	pH	Source(s)
Water	1.9 g/L	20	10.5	[1]
1.223 - 1.9 g/L	20-25	Not Specified	[2]	
650 g/L	20	Not Specified		
5 mg/L	25	Not Specified	[3]	
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified	Not Specified	[2] [4]
Methanol	Very Slightly Soluble (with heating)	Not Specified	Not Specified	[2] [4]
Ethylene Glycol	Soluble	Not Specified	Not Specified	[2]

Experimental Protocol: Determining Solubility

A standardized experimental protocol is crucial for obtaining reproducible solubility data. The following workflow outlines a general method for determining the solubility of a solid compound like **Fluorescent Brightener 71** in a given solvent. This method is based on the principle of achieving a saturated solution and then quantifying the dissolved solute.



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Figure 1: Experimental workflow for solubility determination.

Discussion of Solubility Characteristics

The stilbene-disulfonic acid core of **Fluorescent Brightener 71**, which includes two sulfonate groups, is a key structural feature that imparts water solubility.[5] However, the molecule also possesses large hydrophobic regions, which likely contribute to its limited solubility in water and its affinity for organic solvents. The significant variation in reported aqueous solubility values highlights the importance of controlling experimental parameters such as pH and temperature. The patent literature suggests that its application in papermaking has been historically challenged by its "extremely low solubility in water".[6] For organic solvents, the available data is qualitative, indicating that it is sparingly soluble in polar aprotic solvents like DMSO and requires heating to dissolve even slightly in alcohols like methanol.[2][4] Its reported solubility in ethylene glycol suggests that polyalcohols may be effective solvents for this compound.[2]

Conclusion

This technical guide provides a consolidated resource on the solubility of **Fluorescent Brightener 71**. The presented data and experimental protocol are intended to support researchers and professionals in the effective formulation and application of this important industrial chemical. Further research is warranted to quantify its solubility in a broader range of organic solvents and to definitively resolve the discrepancies in its reported aqueous solubility.

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References

- 1. hvpchemicals.oecd.org [hvpchemicals.oecd.org]
- 2. chembk.com [chembk.com]
- 3. Page loading... [guidechem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Fluorescent brightener 71 | 16090-02-1 | Benchchem [benchchem.com]

- 6. US20150159331A1 - Fluorescent brighter #71 used for the papermaking process - Google Patents [patents.google.com]
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